

Application Note: Advanced Extrac

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Compound of Interest

Compound Name: schisantherinL

Cat. No.: B13060415

Target Audience: Researchers, natural product chemists, and preclinical drug development professionals. Objective: To provide a highly reproducible,

Scientific Context & Mechanistic Rationale

Schisantherin L is a highly valued dibenzocyclooctadiene lignan primarily isolated from the stems and fruits of *Kadsura* (e.g., *Kadsura induta*) and *Scl* pharmacological profiling[2].

Traditional extraction methods often suffer from low yields and the co-elution of structurally analogous lignans (such as Schisantherin A, B, P, and Ka

- Ultrasonic-Assisted Extraction (UAE): Cavitation forces physically disrupt the cellulosic cell walls of the plant matrix. We utilize 70% aqueous ethan
- Macroporous Resin Enrichment: D101 resin, a non-polar styrene-divinylbenzene copolymer, captures hydrophobic lignans via strong van der Waal
- High-Speed Counter-Current Chromatography (HSCCC): As a support-free, liquid-liquid partition technique, HSCCC eliminates the irreversible ads
- Preparative HPLC Polishing: Final purification relies on reverse-phase Prep-HPLC to resolve any remaining structural isomers that may co-elute du

Experimental Workflow

Integrated extraction and HSCCC/Prep-HPLC purification workflow for Schisantherin L.

Quantitative Method Comparison

To justify the selected workflow, the table below summarizes the extraction yields and pre-HPLC purities across different methodologies cited in the lit

Extraction Method	Enrichment Step	Crude Extract %
Aqueous Decoction	None	~8.35% ^[6]
Supercritical Fluid (SFE)	None	~4.50% ^[5]
UAE (70% EtOH)	Macroporous Resin (D101)	~12.0% ^[3]

Table 1: Comparison of extraction methodologies for Schisandra/Kadsura lignans.

Step-by-Step Protocol: A Self-Validating System

This protocol incorporates In-Process Quality Control (IPQC) gates to ensure the system is self-validating. Progression to the next phase is contingent on meeting specific quality criteria.

Phase 1: Ultrasonic-Assisted Extraction (UAE)

- Biomass Preparation: Pulverize dried stems/fruits of Kadsura induta or Schisandra sp. to a particle size of 40-60 mesh to maximize solvent contact.
- Extraction: Suspend 1.0 kg of the pulverized biomass in 10 L of 70% (v/v) aqueous ethanol^[3].
- Sonication: Apply ultrasonic extraction (40 kHz, 500 W) for 3 cycles of 45 minutes each. Maintain the water bath temperature strictly below 50°C to prevent degradation.
- Concentration: Filter the extract through a 0.45 µm membrane. Concentrate the filtrate under reduced pressure (rotary evaporator, 45°C) until all ethanol is removed.

Phase 2: Macroporous Resin Enrichment

- Resin Activation: Soak D101 macroporous resin in 95% ethanol for 24 hours to swell the polymer matrix, then wash with deionized water until the effluent is clear.
- Loading & Washing: Load the crude aqueous suspension onto the D101 column at a flow rate of 2 Bed Volumes (BV)/hour. Wash the column with 10 BV of deionized water.
- Desorption: Elute the target lignans using 5 BV of 70% ethanol at 2 BV/hour.
- IPQC Gate 1: Evaporate a 1 mL aliquot of the eluate and analyze via analytical HPLC. The total lignan content must exceed 45% of the dry mass of the sample.
- Drying: Concentrate the remaining 70% ethanol eluate to dryness to obtain the Enriched Lignan Fraction (ELF).

Phase 3: HSCCC Fractionation

- Solvent System Preparation: Prepare a biphasic solvent system of n-hexane/ethyl acetate/methanol/water at a volume ratio of 1:1:1:1 (v/v)^[3]. Equilibrate the system.
- Equilibration: Fill the HSCCC coiled column completely with the upper stationary phase. Rotate the apparatus at 800 rpm and pump the lower mobile phase.
- Sample Injection: Dissolve 200 mg of the ELF in 10 mL of a 1:1 mixture of the upper and lower phases. Inject into the HSCCC system.
- Fraction Collection: Monitor the effluent at 254 nm. Collect the fraction corresponding to the Schisantherin L peak.
- IPQC Gate 2: Analyze the collected fraction via analytical HPLC. If purity is >90%, proceed to Phase 4. If <90%, recycle the fraction through a second extraction cycle.

Phase 4: Preparative HPLC Polishing

- System Setup: Utilize a reverse-phase Prep-HPLC equipped with a C18 column (250 mm × 20 mm, 10 µm).
- Elution: Apply an isocratic mobile phase of Acetonitrile/Water (50:50, v/v) at a flow rate of 10.0 mL/min^{[3][7]}.
- Collection: Monitor UV absorbance at 254 nm. Collect the highly resolved Schisantherin L peak, evaporate the organic solvent, and lyophilize to yield the final product.

Final Quality Control & Structural Validation

To guarantee absolute scientific integrity, the final isolate must undergo rigorous structural validation to differentiate Schisantherin L from its stereoisomers.

- UPLC-Q-TOF/MS: High-resolution mass spectrometry should be employed to confirm the exact mass. Under positive ion mode, dibenzocyclooctadiene and undergo specific fragmentation pathways, notably the neutral loss of their esterified angelic or tiglic acid moieties[8].
- NMR Spectroscopy: Both
 - NMR and
 - NMR are mandatory. The spectra must confirm the twist-boat-chair conformation of the cyclooctadiene ring and the specific axial/equatorial orientation.

References[6] Schisandra chinensis alleviates Hypertriglyceridemia in nonalcoholic fatty liver disease (NAFLD). Source: nih.gov. URL:https://vertexaisearch.cloud.google.com/grounding-api-redirect/jD8EGQ8s7nD3OaO97Tfk0DXgUXzstMh0h8Nr-yz5muAPdm7RtleNGhGuqs0A7NI34U2SEjIACG Publications. URL:https://vertexaisearch.cloud.google.com/grounding-api-redirect/219V5GndNKD1HTya39_DB7oV0-V3a14FIkrRbXUqtN638P61HCvsxSabSwL5ns0raRM_IZX their nitric oxide production inhibitory activities. Source: ResearchGate. URL:https://vertexaisearch.cloud.google.com/grounding-api-redirect/CKqJF52e4NrhhJ4sooWxEAZ-1d5wt1MFVQP8MtycFSLWWbVpRu3ivAY8rod2aLFCimN_bfjdSpZoMjfEwJHZBESNrqeOpC8xzaqGXpUvERO5mgQd_L3pQ0FcKoeqig6g0proBDf2SH!5xiMNP91wXrxjRWLjBEDrOkaYn85qbNQMexodDstgOyqtFiRL_W6fcY9Z4p3yMtwjo5Tgw7 Schisandra chinensis by a combination of supercritical fluid extraction and high-speed counter-current chromatography for isolation and separation of Schisandra chinensis. Source: ResearchGate. URL:https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFdfFedPay9hUrSyIFsMETfAGc0r6SBd3A9_QEgZd-fDPDSmBVz27SLbBrlc preparative high-speed counter-current chromatography for isolation and separation of Schisandra chinensis. Source: ResearchGate. URL:https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHjq4ZodnO_H8aDqly0dY0q7Y_apIXffWGM1VpcBtFN76jkgIw6HqaAKClaszfq2vPg8lsl0tZyJt517_rWTOC Tpk1Zt2aRbNVodz4N9qtSkwADfUk2bXfIQI1sqrnuSXEhWSPnvYmyJz_neHKPxPng2I0rUjPm5inV1GrMHHb2xAtFWBv_tbmTxQzNESF0aFQBnk2O4IHpsabYft4xlzL3zJ9hhukUhFc3p6DcXQRqQQNFAb2cSfOqccNrg2nMFU6hW513wSYGB6rBWK4RHG2qOpiav_1iobkNgg chromatography combined with preparative high-performance liquid chromatography. Source: ResearchGate. URL:https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQVw5Rek0vYs7la4IGQVDKPxzQiBL9zv-7fBRCPtPl5zscfioQjQQnAhr9WPc-QdXX_hQRV0Vw botanical herbal preparation of Pueraria montana var. lobata and Schisandra sphenanthera. Source: ResearchGate. URL:https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGIlqgkHHTBKN_PNw8y_2pvHCf0BKCo20iqHCKX82G6iBR7G68rCODZ_-7 Rapid Classification and Identification of Chemical Components of Schisandra Chinensis. Source: ResearchGate. URL:https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEh6h6pFlrZ1Kc0I22EoVXGpCh_mzuFGWUQDQgCyg

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Sources

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